

Unveiling the Dopamine D3 Receptor Selectivity of BP 897: A Comparative Analysis

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Compound of Interest

Compound Name: BP 897

Cat. No.: B1232015

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For researchers, scientists, and professionals in drug development, the precise validation of a compound's selectivity is paramount. This guide provides an objective comparison of **BP 897**'s dopamine D3 receptor selectivity against other key research compounds, supported by experimental data and detailed methodologies.

BP 897 is a well-established pharmacological tool recognized for its high affinity for the dopamine D3 receptor. However, its functional profile has been a subject of discussion in scientific literature, with reports classifying it as both a partial agonist and an antagonist depending on the experimental context.^{[1][2]} This guide delves into the quantitative data that defines its selectivity and compares it with other notable D3 receptor ligands: SB-277011A and NGB 2904, which are generally characterized as selective D3 receptor antagonists.^{[3][4]}

Comparative Binding Affinities: BP 897 and Alternatives

The selectivity of a compound is primarily determined by its binding affinity (K_i) for its target receptor compared to other receptors. A lower K_i value indicates a higher binding affinity. The following table summarizes the binding affinities of **BP 897**, SB-277011A, and NGB 2904 for human dopamine D2 and D3 receptors.

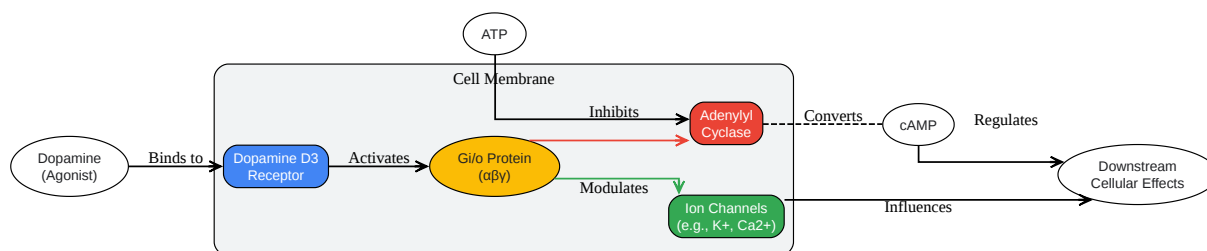
Compound	D3 Ki (nM)	D2 Ki (nM)	D2/D3 Selectivity Ratio	Reference(s)
BP 897	0.92	61	~66	[1] [5]
SB-277011A	~1.12 (pKi 7.95-8.0)	~100 (pKi 6.0)	~89	[6] [7]
NGB 2904	1.4	217	~155	[8] [9]

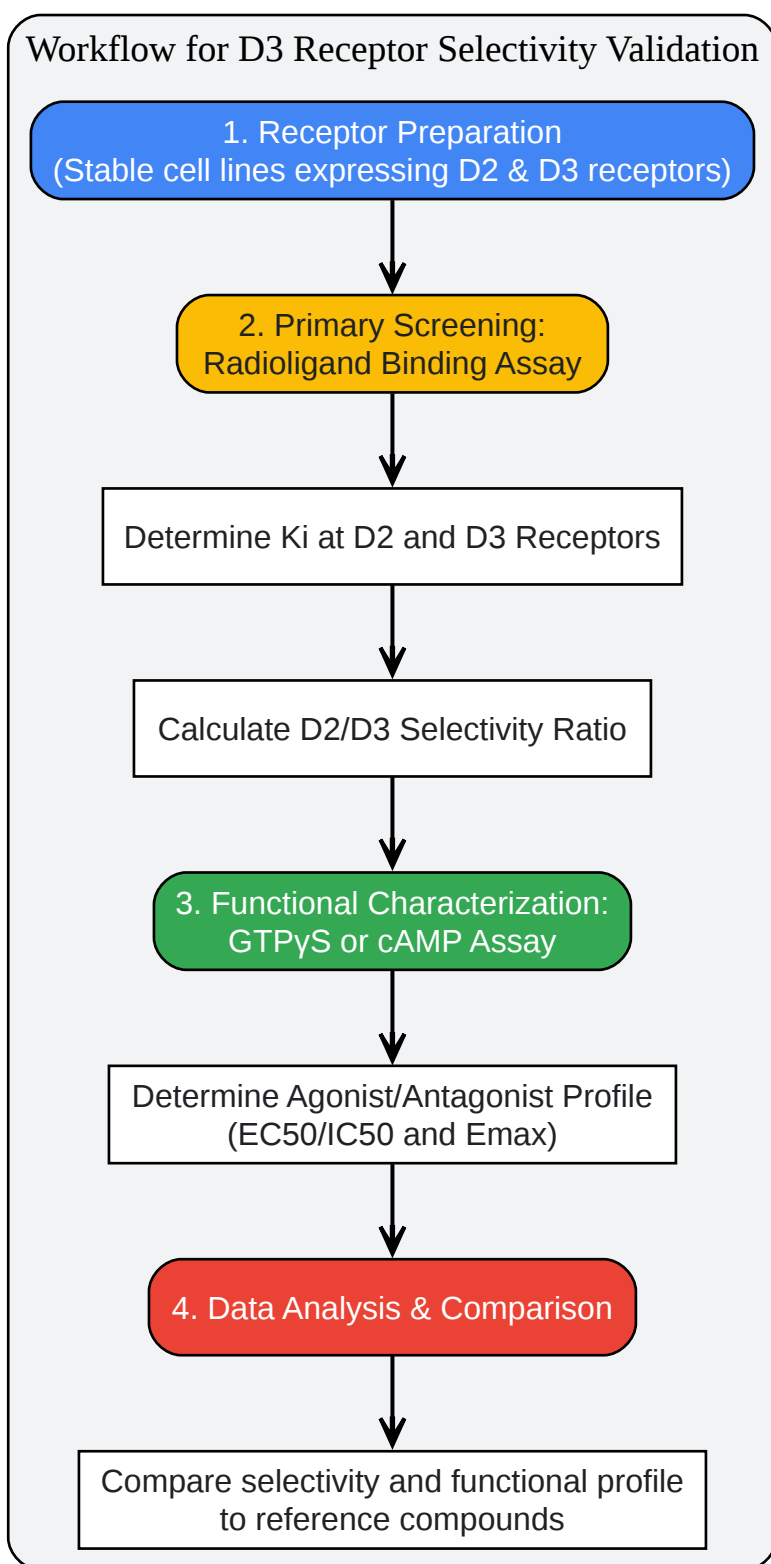
Note: pKi values were converted to Ki (nM) for direct comparison using the formula $K_i = 10^{-(pKi - 9)}$.

This data clearly illustrates that while all three compounds exhibit high affinity for the D3 receptor, NGB 2904 displays the highest selectivity over the D2 receptor, followed by SB-277011A and then **BP 897**.

Dopamine D3 Receptor Signaling Pathway

The dopamine D3 receptor is a member of the D2-like family of G protein-coupled receptors (GPCRs). Its canonical signaling pathway involves coupling to inhibitory G proteins (Gi/o). Upon activation by an agonist, the D3 receptor initiates a cascade of intracellular events.





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